

Application Notes and Protocols for Psb-KD107: Stability and Storage

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the stability and proper storage conditions for **Psb-KD107**, a potent and selective agonist for the GPR18 receptor. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring the reproducibility of experimental results.

Product Information

• IUPAC Name: 9-(2-(1H-indol-3-yl)ethyl)-1,3-dimethyl-6,7,8,9-tetrahydropyrimido[2,1-f]purine-2,4(1H,3H)-dione[1]

• CAS Number: 955121-65-0[2][3]

Molecular Formula: C20H22N6O2[2][3]

• Molecular Weight: 378.44 g/mol

Appearance: Crystalline solid

Stability and Storage Data

Proper storage is essential to prevent the degradation of **Psb-KD107**. The following table summarizes the recommended storage conditions and observed stability based on supplier information.



Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	≥ 4 years	Long-term storage.
0 - 4°C	Days to weeks	Short-term storage. Should be kept dry and dark.	
In Solvent (e.g., DMSO)	-80°C	Up to 6 months	For stock solutions.
-20°C	Up to 6 months	For stock solutions.	
Aqueous Solution	Room Temperature	Not recommended for more than one day	Prepare fresh for each experiment.

Shipping Conditions: **Psb-KD107** is typically shipped at ambient temperature as a non-hazardous chemical and is stable for several weeks under these conditions.

Experimental Protocols

- 3.1. Preparation of Stock Solutions
- Solubility:
 - DMSO: ~2 mg/mL
 - Dimethylformamide (DMF): ~2 mg/mL
 - Aqueous Buffers: Sparingly soluble. For aqueous solutions, it is recommended to first dissolve Psb-KD107 in DMSO and then dilute with the aqueous buffer of choice. A 1:4 solution of DMSO:PBS (pH 7.2) yields a solubility of approximately 0.2 mg/mL.
- Protocol for Preparing a 10 mM Stock Solution in DMSO:
 - Equilibrate the vial of solid **Psb-KD107** to room temperature before opening.
 - Weigh the desired amount of the compound using an analytical balance.



- Add the appropriate volume of DMSO to achieve a 10 mM concentration (e.g., for 1 mg of Psb-KD107, add 264.2 μL of DMSO).
- Vortex or sonicate briefly to ensure complete dissolution.
- Purge the stock solution with an inert gas (e.g., argon or nitrogen) before sealing the vial to minimize oxidation.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.
- 3.2. Protocol for Assessing Long-Term Stability (Hypothetical)

This protocol outlines a general procedure for a long-term stability study of **Psb-KD107** solid powder.

- Sample Preparation:
 - Aliquot approximately 1-5 mg of solid Psb-KD107 into several amber glass vials.
 - Tightly seal the vials.
 - Prepare three sets of samples for each storage condition to be tested.
- Storage Conditions:
 - Store the vials under the following conditions:
 - -20°C (recommended long-term storage)
 - 4°C (refrigerated)
 - 25°C / 60% Relative Humidity (ICH accelerated stability testing condition)
 - 40°C / 75% Relative Humidity (ICH accelerated stability testing condition)
 - Photostability: Expose one set of samples to a light source as per ICH Q1B guidelines.
- Time Points for Analysis:

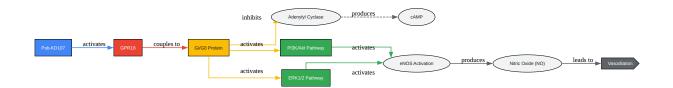


- Analyze the samples at initial (time 0) and at subsequent time points (e.g., 1, 3, 6, 9, 12, 18, 24, and 36 months).
- Analytical Method:
 - Use a stability-indicating High-Performance Liquid Chromatography (HPLC) method with
 UV detection (λmax: 222, 302 nm).
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - Column: C18 reverse-phase column.
 - Analysis: At each time point, dissolve a sample in an appropriate solvent (e.g., DMSO) and inject it into the HPLC system.
 - Data Collection: Record the peak area of the Psb-KD107 peak and any new peaks that appear, which may indicate degradation products.
 - Quantification: Calculate the percentage of Psb-KD107 remaining compared to the initial time point. A significant decrease in the main peak area or the appearance of new peaks suggests degradation.
- Forced Degradation Studies:
 - To understand potential degradation pathways, expose Psb-KD107 solutions to stress conditions:
 - Acidic: 0.1 N HCl at 60°C for 24 hours.
 - Basic: 0.1 N NaOH at 60°C for 24 hours.
 - Oxidative: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: Heat solid and solution samples at 80°C for 48 hours.
 - Photolytic: Expose solutions to UV light.



 Analyze the stressed samples by HPLC-MS to identify and characterize any degradation products.

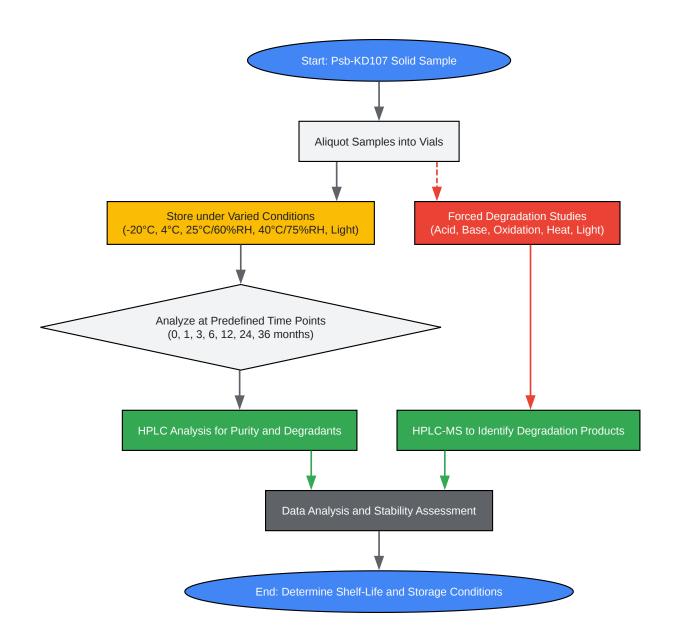
Visualizations



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Caption: GPR18 signaling pathway activated by Psb-KD107.





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Caption: Experimental workflow for **Psb-KD107** stability assessment.

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